

Exploring the TGR5 agonist activity of Leoligin analogs

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Compound of Interest

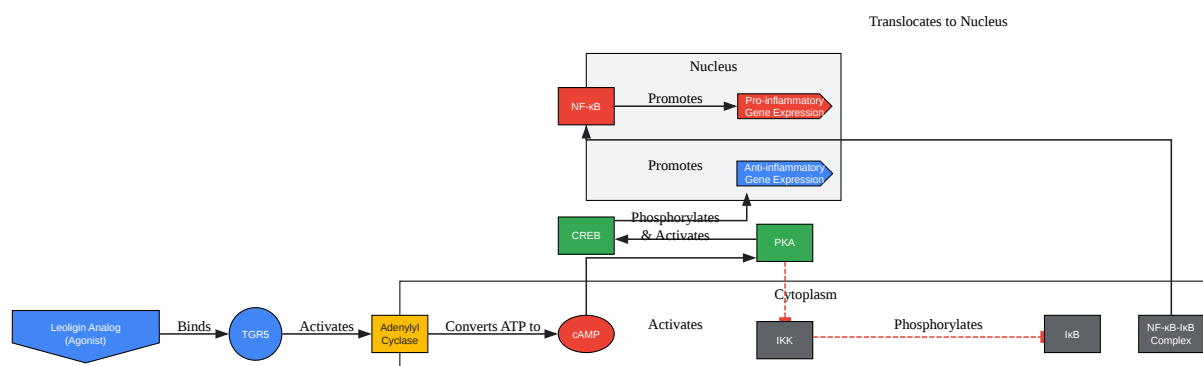
Compound Name: *Leoligin*

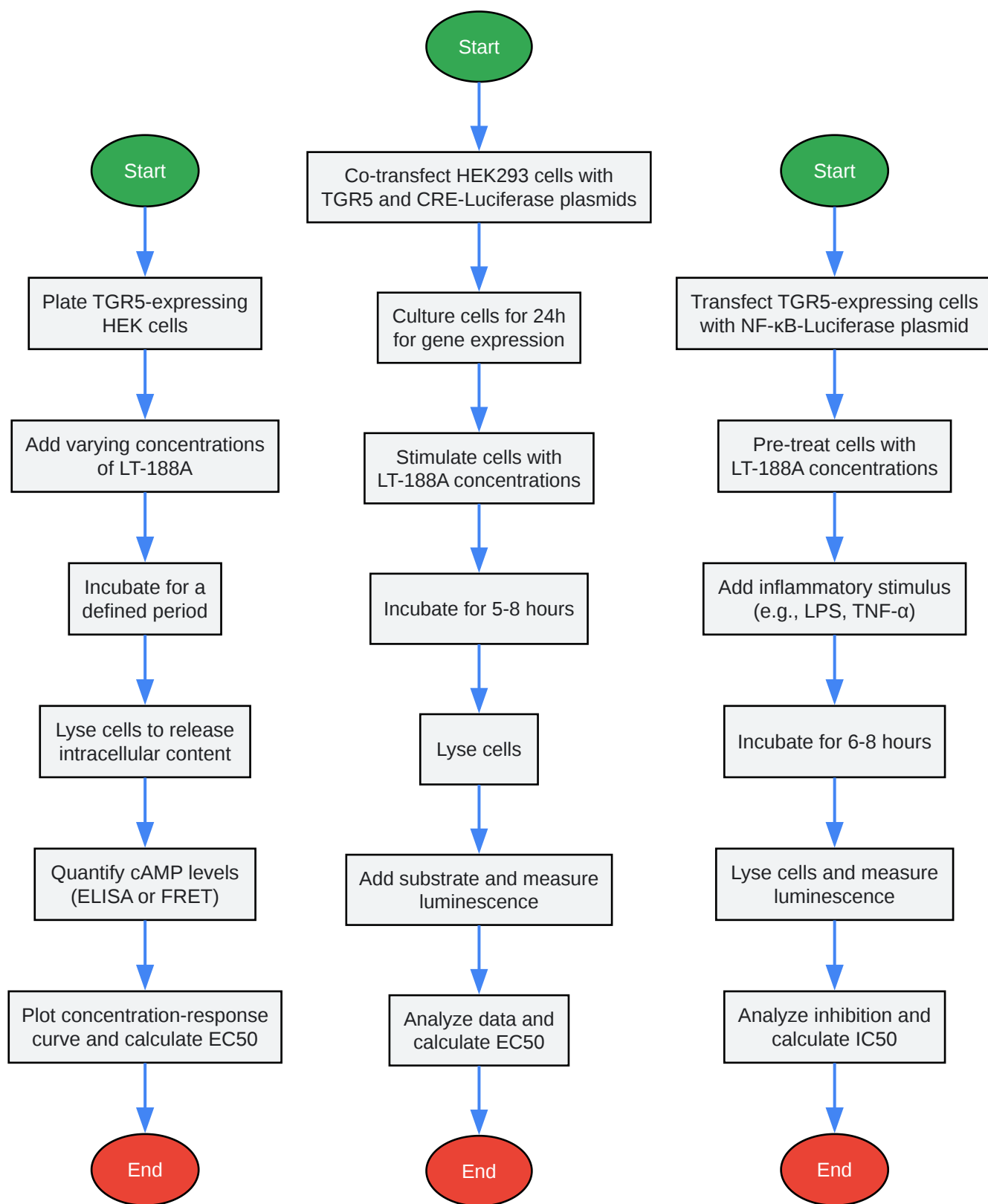
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TGR5 Signaling Pathways

TGR5 is a cell membrane receptor activated by bile acids.[6] Its activation triggers a cascade of intracellular events with therapeutic implications.[6] The primary signaling pathway involves the coupling to G α s proteins, which stimulates adenylyl cyclase to increase intracellular cyclic adenosine monophosphate (cAMP) levels.[6][7][8] This elevation in cAMP activates Protein Kinase A (PKA), which in turn phosphorylates the cAMP Response Element-Binding protein (CREB).[1][7] Activated CREB promotes the expression of anti-inflammatory genes while inhibiting pro-inflammatory pathways like Nuclear Factor κ B (NF- κ B).[1][9][10] TGR5 activation is also linked to the secretion of glucagon-like peptide-1 (GLP-1), which is crucial for glucose homeostasis.[6][11]





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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. What are TGR5 agonists and how do they work? [synapse.patsnap.com]
- 7. mdpi.com [mdpi.com]
- 8. What are the new molecules for TGR5 agonists? [synapse.patsnap.com]
- 9. TGR5 Signaling in Hepatic Metabolic Health - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Mechanism of action of the bile acid receptor TGR5 in obesity - PMC [pmc.ncbi.nlm.nih.gov]
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